

BMS 695735 solubility issues and solutions

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Compound of Interest

Compound Name: BMS 695735

Cat. No.: B606243

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Technical Support Center: BMS-6905735

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with BMS-6905735. The information is designed to address common challenges, particularly those related to solubility, and to provide practical solutions for experimental workflows.

Troubleshooting Guide

This guide addresses specific issues that may be encountered during the handling and use of BMS-6905735 in a question-and-answer format.

Issue: Poor Solubility in Aqueous Buffers

- Question: I am having difficulty dissolving BMS-6905735 in my aqueous buffer for an in vitro assay. What are the recommended solvents?

Answer: BMS-6905735 is known to be practically insoluble in water and aqueous buffers. The recommended starting solvent for preparing stock solutions is dimethyl sulfoxide (DMSO).^{[1][2]} For cell-based assays, it is crucial to keep the final concentration of DMSO low, typically below 0.5%, to avoid cytotoxicity.^{[1][2]} Some cell lines may tolerate up to 1%, but it is always best to perform a vehicle control experiment to assess the impact of DMSO on your specific cell line.^[1]

- Question: Even after dissolving BMS-6905735 in DMSO, it precipitates when I dilute it into my aqueous assay buffer. How can I prevent this?

Answer: This is a common issue when diluting a DMSO stock solution into an aqueous medium. Here are a few strategies to mitigate precipitation:

- **Stepwise Dilution:** Instead of a single large dilution, perform serial dilutions. First, create an intermediate dilution of your DMSO stock in a small volume of your aqueous buffer, and then add this to the final volume.
- **Vortexing During Dilution:** Add the DMSO stock solution dropwise to the aqueous buffer while continuously vortexing or stirring to ensure rapid and uniform mixing.[\[2\]](#)
- **Use of Surfactants or Co-solvents:** In some instances, the inclusion of a small amount of a biocompatible surfactant (e.g., Tween-80) or a co-solvent (e.g., PEG400) in your final assay buffer can help maintain the solubility of the compound.[\[3\]](#) However, the compatibility of these excipients with your specific assay should be validated.

Issue: Challenges with In Vivo Formulation

- **Question:** What is a suitable vehicle for administering BMS-6905735 to mice via oral gavage?

Answer: For oral administration in animal models, a suspension of BMS-6905735 is often prepared. A common vehicle for poorly soluble compounds is a mixture of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[\[3\]](#) For animals that may be more sensitive, a formulation with a lower percentage of DMSO, such as 2% DMSO, 40% PEG300, 5% Tween-80, and 53% saline, can be considered.[\[3\]](#) Another option for compounds with very low aqueous solubility is a suspension in 0.5% carboxymethyl cellulose (CMC) in water.[\[4\]](#)

- **Question:** My in vivo formulation is not stable and the compound is settling out. What can I do?

Answer: Ensuring a stable and homogenous suspension is critical for accurate dosing. Consider the following:

- **Particle Size Reduction:** If you are working with the solid compound, reducing the particle size through micronization can improve the stability of the suspension.

- Use of Suspending Agents: As mentioned, carboxymethyl cellulose (CMC) is a commonly used suspending agent that can help prevent the compound from settling.
- Fresh Preparation: It is always recommended to prepare the formulation fresh before each administration to ensure homogeneity. If the formulation must be stored, ensure it is continuously stirred or vortexed thoroughly before each use.

Frequently Asked Questions (FAQs)

Solubility and Formulation

- What is the best solvent for BMS-6905735? For creating a stock solution, DMSO is the most commonly recommended solvent due to its ability to dissolve a wide range of organic compounds.[\[1\]](#)[\[2\]](#)
- Is there a way to increase the aqueous solubility of BMS-6905735? One potential strategy to enhance aqueous solubility is to form a salt of the compound. Hydrochloride salts, for example, are often more water-soluble than the free base form.[\[5\]](#) The synthesis of a hydrochloride salt typically involves reacting the free base with hydrochloric acid in an appropriate solvent.[\[6\]](#)[\[7\]](#) This approach can lead to a significant increase in aqueous solubility. For instance, the hydrochloride salt of another compound, KRM-II-81, showed a 13 to 14-fold improvement in water solubility compared to its free base.[\[5\]](#)
- Can I use sonication to help dissolve BMS-6905735? Yes, sonication can be a useful technique to aid in the dissolution of compounds in a solvent.[\[2\]](#) If you are having trouble getting BMS-6905735 to dissolve completely in DMSO, gentle warming and sonication can be applied.

Experimental Use

- What is the mechanism of action of BMS-6905735? BMS-6905735 is an inhibitor of the Insulin-like Growth Factor 1 Receptor (IGF-1R). By binding to the receptor, it blocks the downstream signaling pathways that are involved in cell proliferation and survival, such as the PI3K/Akt and MAPK/ERK pathways.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
- How should I prepare a stock solution of BMS-6905735 for cell culture experiments? It is recommended to prepare a high-concentration stock solution in 100% DMSO (e.g., 10 mM

or 20 mM). This stock solution can then be serially diluted in cell culture medium to achieve the desired final concentration for your experiment, ensuring the final DMSO concentration is non-toxic to the cells (ideally $\leq 0.5\%$).^{[1][2]}

Quantitative Data Summary

While specific quantitative solubility data for BMS-6905735 in a range of solvents is not widely available in the public domain, the following table summarizes the qualitative solubility information gathered. Researchers are strongly encouraged to perform their own solubility tests to determine the optimal solvent and concentration for their specific experimental needs.

Solvent/Vehicle System	Solubility Profile	Recommendations and Remarks
Water / Aqueous Buffers	Practically Insoluble	Not recommended for direct dissolution.
Dimethyl Sulfoxide (DMSO)	Soluble	Recommended for preparing high-concentration stock solutions.
Ethanol	Likely Soluble	Often used as a co-solvent.
Methanol	Likely Soluble	Can be used for analytical purposes.
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	Forms a suspension	A common vehicle for oral gavage in animal studies. ^[3]
0.5% Carboxymethyl Cellulose (CMC)	Forms a suspension	A suitable alternative vehicle for in vivo administration. ^[4]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of BMS-6905735 in DMSO

Materials:

- BMS-6905735 powder

- Anhydrous DMSO (cell culture grade)
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the required mass: The molecular weight of BMS-6905735 is required for this calculation. Let's assume a hypothetical molecular weight of 500 g/mol for this example. To prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 500 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 5 \text{ mg}$
- Weigh the compound: Accurately weigh out the calculated mass of BMS-6905735 powder and transfer it to a sterile microcentrifuge tube.
- Add DMSO: Add the calculated volume of anhydrous DMSO to the tube containing the BMS-6905735 powder.
- Dissolve: Vortex the tube for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, use a bath sonicator for 5-10 minutes. Gentle warming may also aid dissolution.
- Storage: Store the stock solution in small aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of a Working Solution for Cell Culture

Materials:

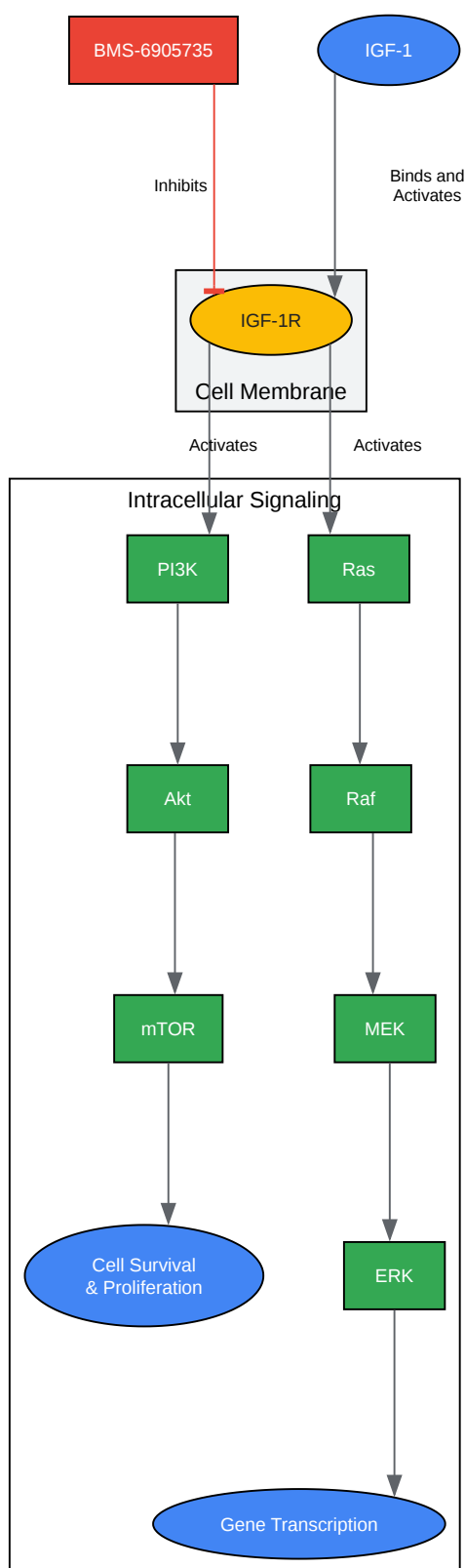
- 10 mM BMS-6905735 stock solution in DMSO
- Sterile cell culture medium

- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

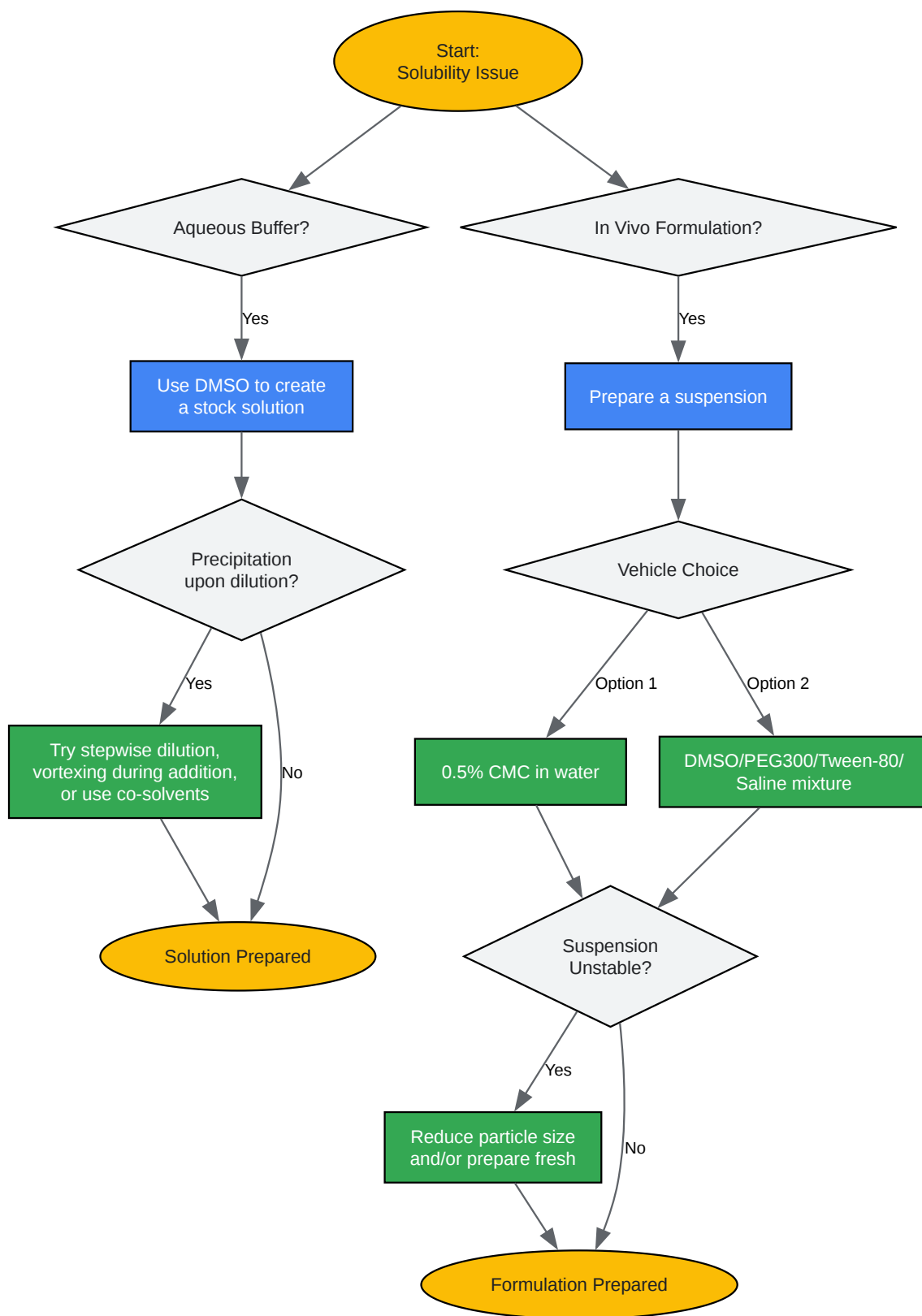
- Thaw the stock solution: Thaw an aliquot of the 10 mM BMS-6905735 stock solution at room temperature.
- Prepare an intermediate dilution (optional but recommended): To avoid precipitation and ensure accurate pipetting of small volumes, prepare an intermediate dilution of the stock solution in cell culture medium. For example, to prepare a 1 mM intermediate solution, add 10 μ L of the 10 mM stock to 90 μ L of cell culture medium.
- Prepare the final working solution: Add the appropriate volume of the stock or intermediate solution to your final volume of cell culture medium to achieve the desired final concentration. For example, to prepare 1 mL of a 10 μ M working solution from a 1 mM intermediate stock, add 10 μ L of the 1 mM solution to 990 μ L of cell culture medium.
- Mix and use immediately: Gently mix the working solution by pipetting up and down and use it immediately in your cell culture experiment.

Visualizations



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Caption: IGF-1R signaling pathway and the inhibitory action of BMS-6905735.



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Caption: Troubleshooting workflow for BMS-6905735 solubility issues.

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References

- 1. lifetein.com [lifetein.com]
- 2. lifetein.com [lifetein.com]
- 3. researchgate.net [researchgate.net]
- 4. A Spoonful of Sugar Helps the Medicine Go Down: A Novel Technique to Improve Oral Gavage in Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Hydrochloride Salt of the GABAKine KRM-II-81 - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Synthesis, Characterization, and Stability Assessment for the Benzoate, Hydrochloride, Malonate, and Nicotinate Salts of Bedaquiline - PMC [pmc.ncbi.nlm.nih.gov]
- 7. US20100204470A1 - method for salt preparation - Google Patents [patents.google.com]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. The signaling landscape of insulin-like growth factor 1 - PMC [pmc.ncbi.nlm.nih.gov]
- 12. The IGF1 Signaling Pathway: From Basic Concepts to Therapeutic Opportunities - PMC [pmc.ncbi.nlm.nih.gov]
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